

"Methyl 4-hydroxy-3-iodobenzoate" chemical properties and structure

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Compound of Interest

Compound Name: Methyl 4-hydroxy-3-iodobenzoate

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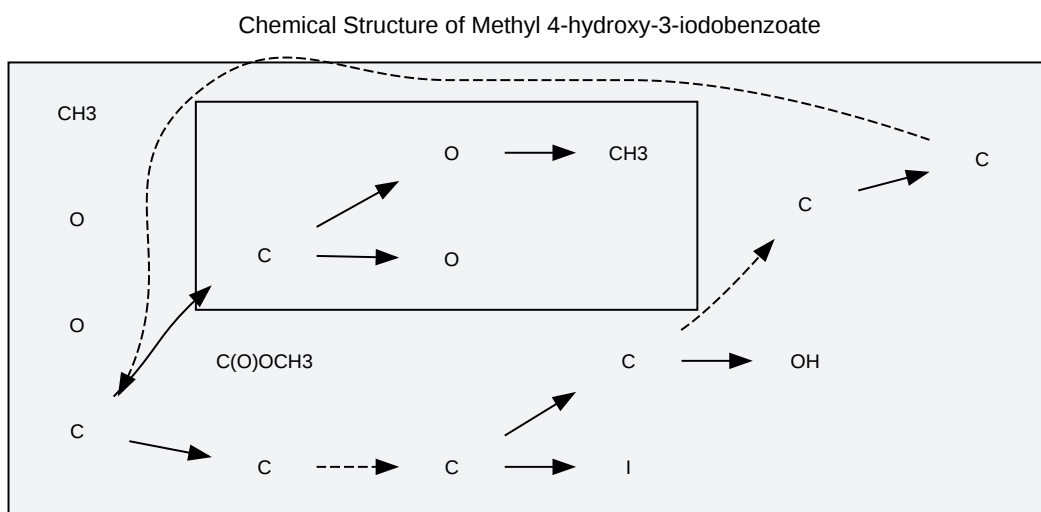
An In-depth Technical Guide to Methyl 4-hydroxy-3-iodobenzoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, and synthesis of **Methyl 4-hydroxy-3-iodobenzoate**. This compound serves as a valuable intermediate in organic synthesis, particularly in the development of novel pharmaceutical agents.

Core Chemical Properties and Structure

Methyl 4-hydroxy-3-iodobenzoate is a halogenated derivative of methylparaben. Its chemical structure and key identifiers are presented below. The presence of an iodine atom on the aromatic ring makes it a versatile precursor for various cross-coupling reactions, enabling the introduction of diverse functional groups.



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Caption: Chemical structure of **Methyl 4-hydroxy-3-iodobenzoate**.

Physicochemical Properties

A summary of the key physicochemical properties of **Methyl 4-hydroxy-3-iodobenzoate** is provided in the table below.

Property	Value	Reference
Molecular Formula	C ₈ H ₇ IO ₃	[1][2]
Molecular Weight	278.04 g/mol	[2][3][4]
CAS Number	15126-06-4	[1][2]
Melting Point	155-159 °C	[1]
Appearance	Solid	
IUPAC Name	methyl 4-hydroxy-3-iodobenzoate	[2]
InChI Key	PXNOLLHARLSLHY-UHFFFAOYSA-N	[1][2]
SMILES	<chem>COC(=O)C1=CC(=C(C=C1)O)I</chem>	[1][2]

Spectral Data Summary

While raw spectral data is not included, the following table summarizes the expected characteristic signals for **Methyl 4-hydroxy-3-iodobenzoate** based on its structure. Actual spectral data can be found in the cited references.[2][5]

Spectroscopy	Expected Key Signals
^1H NMR	Signals corresponding to the aromatic protons (with splitting patterns influenced by the substituents), a singlet for the hydroxyl proton, and a singlet for the methyl ester protons.
^{13}C NMR	Resonances for the aromatic carbons (including those directly attached to iodine, hydroxyl, and carboxyl groups), the carbonyl carbon of the ester, and the methyl carbon of the ester.
IR Spectroscopy	Characteristic absorption bands for the O-H stretch of the phenol, C=O stretch of the ester, C-O stretches, and aromatic C-H and C=C stretches.
Mass Spectrometry	The molecular ion peak (M^+) is expected at m/z corresponding to the molecular weight (278.04). Fragmentation patterns would likely involve the loss of the methoxy group or the entire ester group.

Experimental Protocols

Synthesis of Methyl 4-hydroxy-3-iodobenzoate

A common method for the synthesis of **Methyl 4-hydroxy-3-iodobenzoate** involves the iodination of Methyl 4-hydroxybenzoate. A detailed protocol is outlined below.[\[1\]](#)

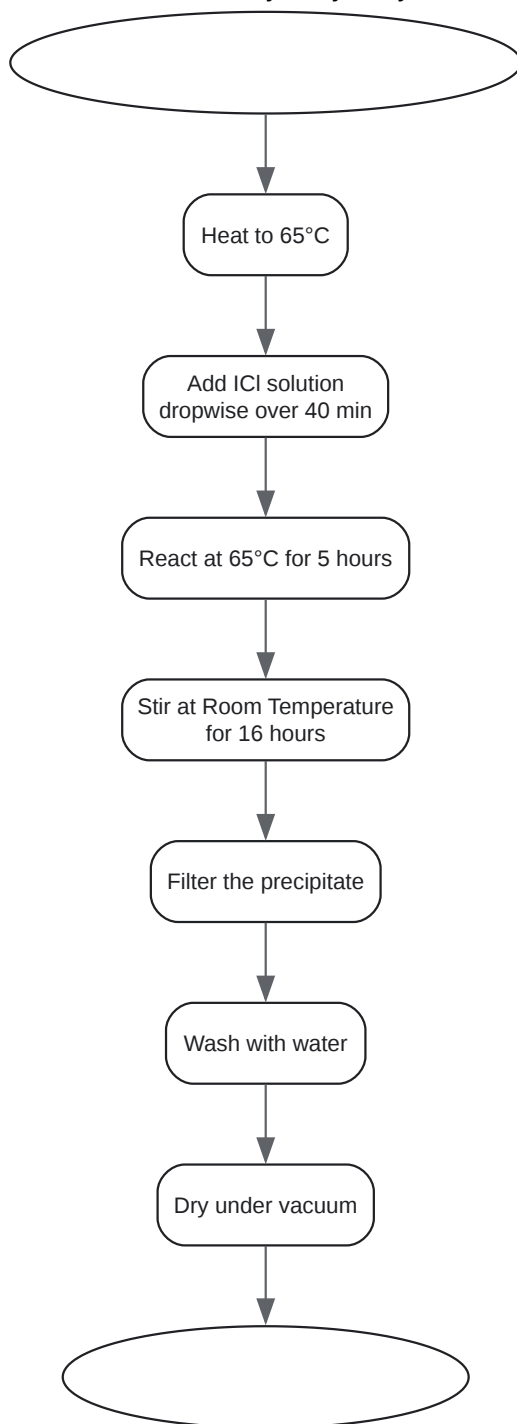
Materials:

- Methyl 4-hydroxybenzoate
- Iodine monochloride (ICl)
- Acetic acid

Procedure:

- Dissolve Methyl 4-hydroxybenzoate (0.233 mol) in 200 mL of acetic acid in a suitable reaction vessel.
- Heat the mixture to 65°C with stirring.
- Slowly add a solution of iodine monochloride (0.233 mol) dissolved in 50 mL of acetic acid dropwise over a period of 40 minutes.
- Maintain the reaction mixture at 65°C for 5 hours with continuous stirring.
- Allow the reaction to stir at room temperature for an additional 16 hours.
- Collect the precipitated product by filtration.
- Wash the solid product with water.
- Dry the product under vacuum to yield **Methyl 4-hydroxy-3-iodobenzoate**.

Synthesis Workflow for Methyl 4-hydroxy-3-iodobenzoate



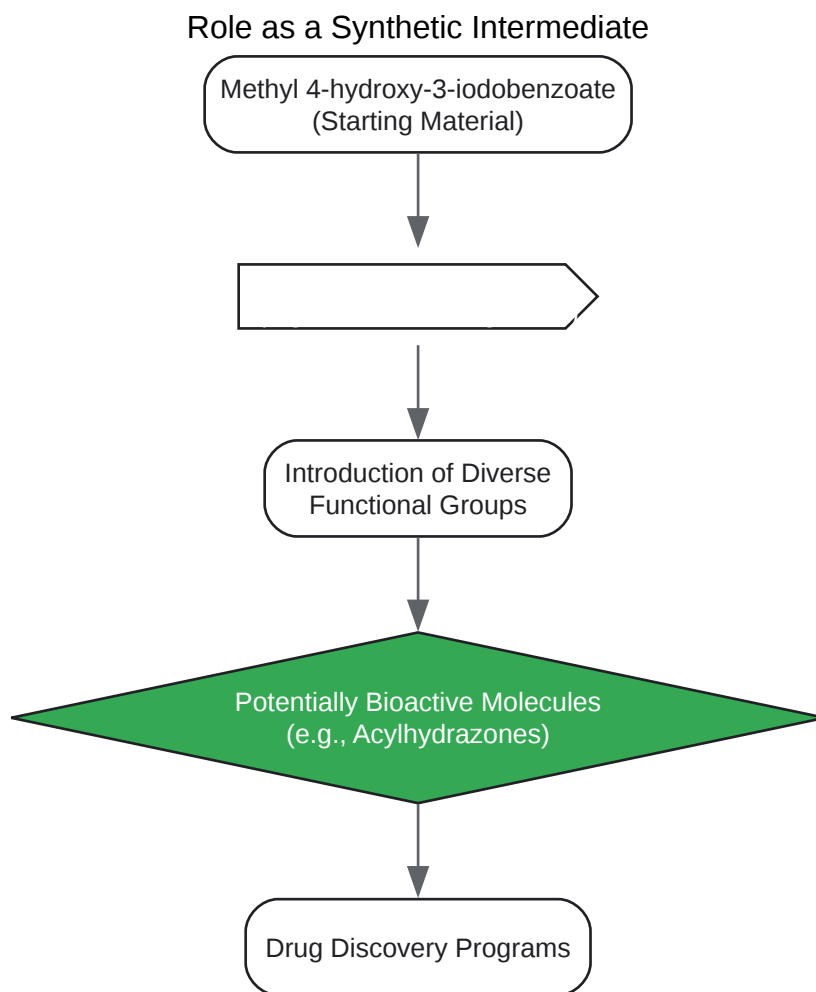
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Caption: A flowchart illustrating the synthesis of **Methyl 4-hydroxy-3-iodobenzoate**.

Role in Drug Development and Research

Methyl 4-hydroxy-3-iodobenzoate is not typically investigated for its direct biological activity. Instead, its significance lies in its utility as a versatile building block in the synthesis of more complex molecules with potential therapeutic applications. The presence of the iodine atom allows for the facile introduction of various functionalities through well-established cross-coupling reactions, such as Suzuki, Sonogashira, and Heck couplings. This strategic placement of a reactive handle on a benzoate scaffold is highly valuable in medicinal chemistry for the construction of compound libraries for drug discovery.

For instance, it can be a precursor for the synthesis of novel acylhydrazones, a class of compounds known to exhibit a wide range of biological activities, including antimicrobial and anticancer effects.^[6]



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Caption: The role of **Methyl 4-hydroxy-3-iodobenzoate** as a key intermediate.

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